

Synthesis of 20-Methylhenicosanoyl-CoA: A Detailed Guide for Research Standards

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Compound of Interest

Compound Name: 20-Methylhenicosanoyl-CoA

Cat. No.: B15547282

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the synthesis of **20-Methylhenicosanoyl-CoA**, a crucial molecule for various research applications. The following sections detail the synthetic protocol, quantitative data, and relevant biological pathways, presented in a clear and accessible format for professionals in the field.

Introduction

20-Methylhenicosanoyl-CoA is the activated form of 20-methylhenicosanoic acid, a long-chain branched fatty acid. The activation to its coenzyme A (CoA) thioester is a critical step for its participation in metabolic pathways. Long-chain fatty acyl-CoAs are essential intermediates in numerous cellular processes, including energy metabolism, lipid biosynthesis, and the regulation of signaling pathways.^{[1][2]} The synthesis of high-purity **20-Methylhenicosanoyl-CoA** is therefore essential for studying its specific roles in these processes and for its potential as a target in drug development.

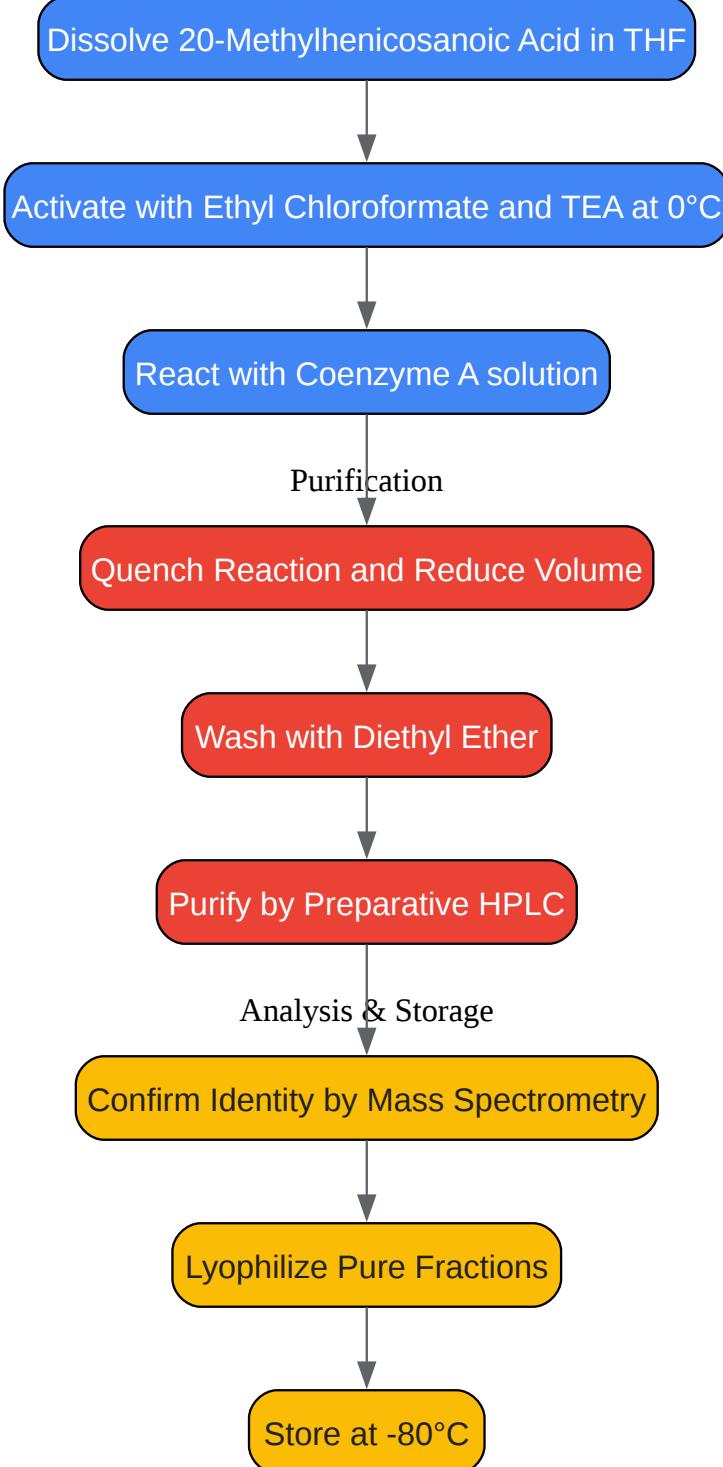
The synthesis of very long-chain fatty acyl-CoAs, such as **20-Methylhenicosanoyl-CoA**, is a key process in the formation of complex lipids and signaling molecules.^[3] This document outlines a reliable chemo-enzymatic method for the synthesis of **20-Methylhenicosanoyl-CoA**, starting from its corresponding fatty acid, 20-methylhenicosanoic acid.

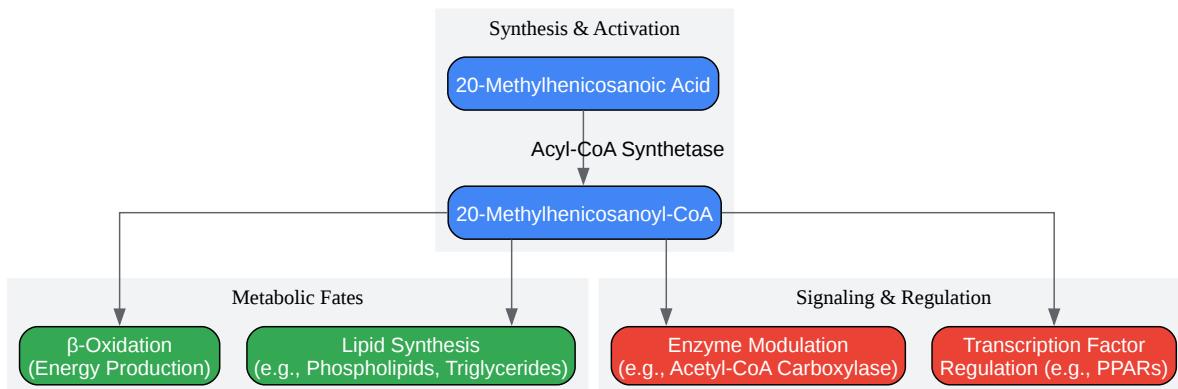
Synthetic Pathway Overview

The synthesis of **20-Methylhenicosanoyl-CoA** can be achieved through a two-step process. First, the free fatty acid, 20-methylhenicosanoic acid, is activated to an intermediate, which then reacts with coenzyme A to form the final product. A common and effective method for this transformation is the use of a mixed anhydride intermediate.



Synthesis





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References

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